

# handling and storage guidelines for Fluacrypyrim

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## Compound Focus: Fluacrypyrim

CAS No.: 229977-93-9

Cat. No.: S006337

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## Handling and Storage Guidelines

For researchers working with **Fluacrypyrim**, adhering to the following safety and storage protocols is essential. The information below is synthesized from chemical databases and supplier documentation [1] [2].

Aspect	Guidelines
Physical State	White powder [1]
Storage Condition	<b>Refrigeration</b> (0-5 °C); supplied solutions should be stored in a tightly closed container [2].
Solubility	Low in water (0.344 mg/L at 20°C); high in organic solvents (e.g., 278,000 mg/L in acetone) [1].
Melting Point	108 °C [1]
Vapour Pressure	0.006 mPa at 20 °C (Low volatility) [1]

## Hazard & Safety Precautions

**Hazard Statements:** Highly flammable liquid and vapour; toxic if swallowed or in contact with skin; harmful if inhaled; causes damage to organs; irritating to skin and eyes [2].

### | Precautionary Measures:

- **Personal Protection:** Wear protective gloves, eye protection, and use respiratory protection if ventilation is inadequate. Use a full-face respirator for airborne concentrations [2].
- **Handling:** Use only in a well-ventilated area, and only by persons trained in safe chemical handling. Do not get on skin, in eyes, or on clothing. Wash hands thoroughly after handling [2].
- **In Case of Exposure:**
  - **Eye contact:** Immediately flush with plenty of water for at least 15 minutes [2].
  - **Skin contact:** Immediately wash skin with soap and plenty of water [2].
  - **Ingestion:** Do NOT induce vomiting. Call a physician or poison control center immediately [2]. |

## Frequently Asked Questions (FAQs)

**Q1: What is the primary mode of action of Fluacrypyrim?** It is a mitochondrial complex III electron transport inhibitor, acting at the Qo site. This activity is characteristic of strobilurin-type compounds [1].

**Q2: Are there any specific stability concerns for preparing spray-dried formulations?** While not specific to **Fluacrypyrim**, research on spray-dried amorphous solid dispersions (ASDs) shows that the choice of spray nozzle and solvent can critically impact physical stability. Using a three-fluid nozzle (3FN) with incompatible solvents (e.g., water and acetone) can lead to inhomogeneous drug-polymer mixing, which significantly reduces storage stability and promotes crystallization. For stable formulations, ensure sufficient miscibility of solvents used in a 3FN system [3].

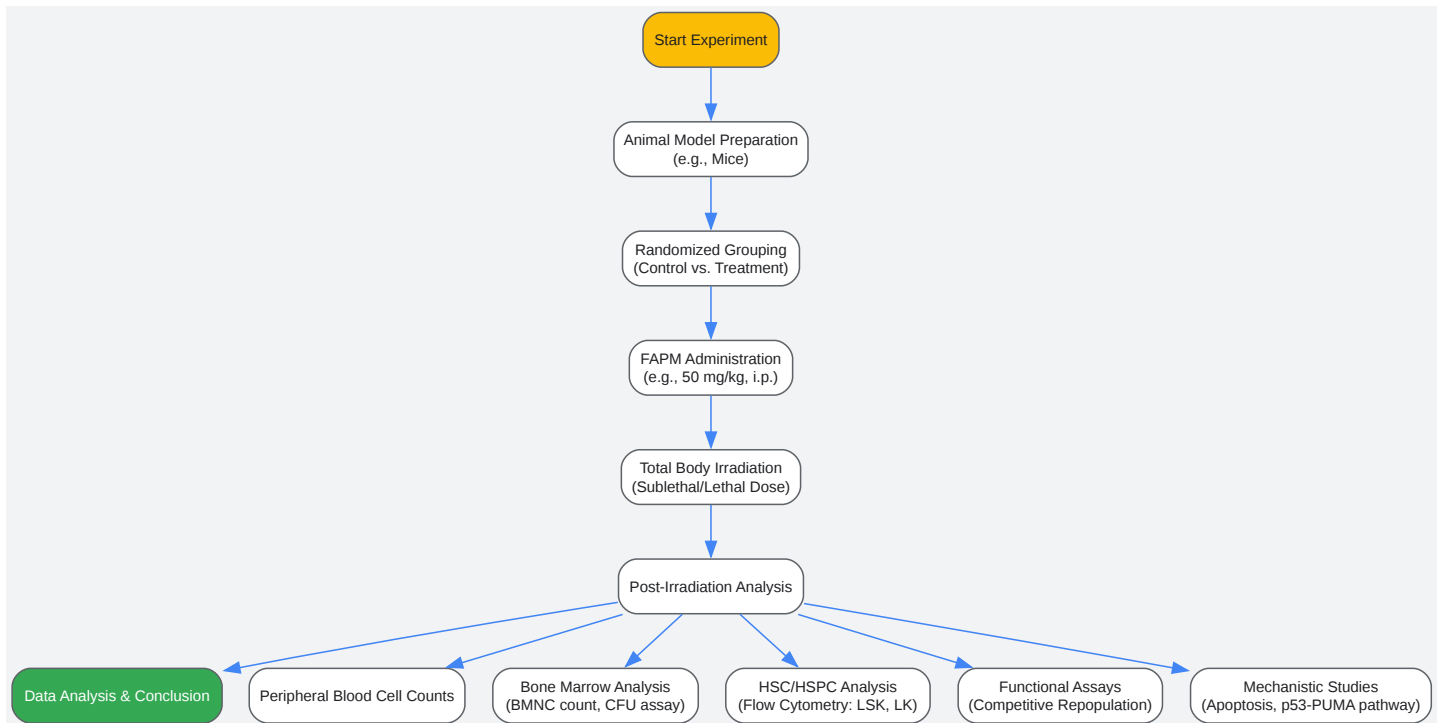
**Q3: What is the significance of Fluacrypyrim in current research beyond its agrochemical use?** Emerging peer-reviewed studies highlight a novel pharmacological application. A 2024 study indicates that **Fluacrypyrim** acts as a potent inhibitor of the **STAT3** signaling pathway and demonstrates protective effects on hematopoietic stem and progenitor cells (HSPCs) against ionizing radiation. The proposed mechanism involves the suppression of the **p53-PUMA pathway**, reducing apoptosis in HSPCs [4]. This makes it a compound of interest for investigating treatments for hematopoietic-acute radiation syndrome (H-ARS).

## Troubleshooting Guide for Common Scenarios

Here are solutions to potential issues researchers might face:

Scenario	Possible Cause	Suggested Solution
<b>Precipitation in solution</b>	Solvent incompatibility; solution is too cold.	Ensure use of correct solvent (e.g., methanol, acetonitrile). Pre-warm the vial to room temperature and ensure storage at recommended refrigerated temperature (not frozen) [5] [2].
<b>Unexpected low bioactivity in cell-based assays</b>	Compound degradation; incorrect dosage.	Verify the integrity of the stock solution and prepare fresh dilutions. For hematopoietic injury models, consult the recent study where a dosage of <b>50 mg/kg</b> was effective in promoting mouse survival after irradiation [4].
<b>Need for experimental workflow</b>	New research application.	The diagram below outlines a basic workflow based on the 2024 study for evaluating Fluacrypyrim's radioprotective effects [4].

Below is an experimental workflow derived from a recent study investigating the radioprotective effects of **Fluacrypyrim** [4].



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## Experimental Protocol Summary

The table below summarizes key parameters from the cited study on the radioprotective effects of **Fluacrypyrim** (FAPM) for reference in experimental design [4].

Parameter	Details from Preclinical Study
Compound	Fluacrypyrim (FAPM)
Animal Model	Mice
Effective Dosage	50 mg/kg (intraperitoneal injection)
Irradiation Doses	Sublethal: 6.5 Gy (for recovery analysis); Lethal: 8.0 - 9.0 Gy (for survival studies)
Key Findings	Promoted survival; improved peripheral blood cell counts; enhanced bone marrow cellularity and HSPC recovery; reduced HSC apoptosis.
Proposed Mechanism	Inhibition of the p53-PUMA apoptotic signaling pathway.

## Key Information for Researchers

- **Novel Application:** Be aware that the most current research on **Fluacrypyrim** is in **hematopoietic radioprotection** [4]. Most public data on its properties and handling is from its established use as an agrochemical.
- **Protocol Availability:** The specific methodologies for these new applications (e.g., cell culture models, exact dosing schedules, in vitro assays) are detailed in primary research literature. You will need to consult the original paper for comprehensive protocols [4].
- **Regulatory Status:** **Fluacrypyrim** is **not approved** under the European Union's EC 1107/2009 regulation for pesticide use [1]. All research is conducted under experimental guidelines.

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